

Application Notes and Protocols for SW155246, a Selective DNMT1 Inhibitor

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Compound of Interest

Compound Name: SW155246

Cat. No.: B163208

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of **SW155246**, a selective inhibitor of DNA methyltransferase 1 (DNMT1), in in vitro experiments. This document outlines the necessary information on solubility, preparation of stock solutions, and detailed protocols for key experimental assays.

Introduction to SW155246

SW155246 is a potent and selective small molecule inhibitor of human DNA methyltransferase 1 (DNMT1), with a reported half-maximal inhibitory concentration (IC₅₀) of 1.2 μ M. As a non-nucleoside inhibitor, it offers a valuable tool for studying the role of DNMT1 in epigenetic regulation, gene silencing, and its implications in various diseases, particularly cancer. DNMT1 is the primary enzyme responsible for maintaining DNA methylation patterns during cell division, making it a critical target for epigenetic-based therapies.

Solubility and Preparation of SW155246

While specific quantitative solubility data for **SW155246** is not readily available in the public domain, compounds with similar chemical scaffolds are generally soluble in organic solvents such as dimethyl sulfoxide (DMSO). It is recommended to perform small-scale solubility tests to determine the optimal solvent and concentration for your specific experimental needs.

Table 1: General Solubility and Storage of **SW155246**

Parameter	Recommendation
Primary Solvent	Dimethyl sulfoxide (DMSO)
Stock Solution Concentration	10 mM in DMSO is a common starting point.
Storage of Solid Compound	Store at -20°C for long-term stability.
Storage of Stock Solutions	Aliquot and store at -80°C to minimize freeze-thaw cycles.
Working Solution Preparation	Dilute the DMSO stock solution in the appropriate cell culture medium immediately before use.

Experimental Protocols

Preparation of **SW155246** Stock and Working Solutions

This protocol describes the preparation of a 10 mM stock solution of **SW155246** in DMSO and its subsequent dilution to a working concentration for cell culture experiments.

Materials:

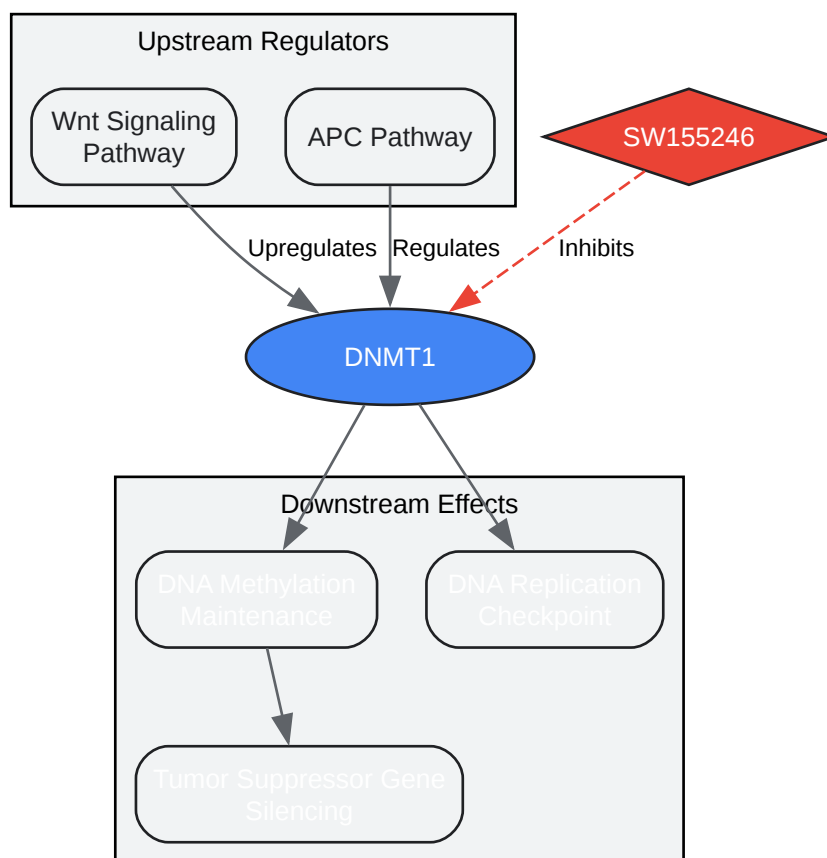
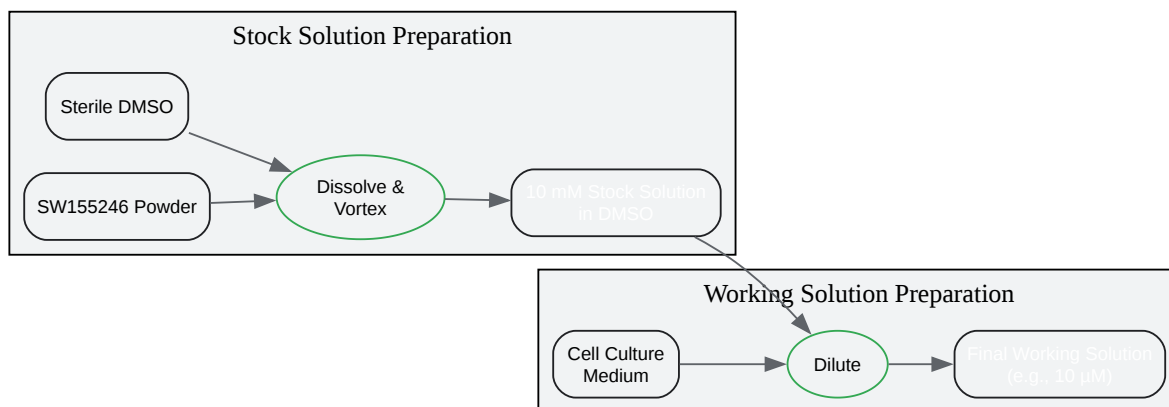
- **SW155246** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Sterile cell culture medium (e.g., DMEM, RPMI-1640)

Procedure:

- **Equilibrate:** Allow the vial of **SW155246** powder to reach room temperature before opening to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of **SW155246** powder in a sterile microcentrifuge tube. For example, for 1 mg of **SW155246** (Molecular Weight to be

confirmed by the supplier), add the appropriate volume of DMSO to achieve a 10 mM concentration.

- Dissolving: Add the calculated volume of sterile DMSO to the tube containing the **SW155246** powder.
- Solubilization: Vortex the solution until the compound is completely dissolved. Gentle warming (up to 37°C) may be applied if necessary.
- Storage: Aliquot the 10 mM stock solution into smaller volumes in sterile microcentrifuge tubes and store at -80°C.
- Working Solution Preparation: Immediately before treating cells, thaw an aliquot of the 10 mM stock solution. Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium. For example, to make a 10 µM working solution, dilute the 10 mM stock 1:1000 in the cell culture medium. Ensure the final DMSO concentration in the cell culture is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.



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